Technical Monograph: 2-(4-Chlorophenyl)-5-phenyl-1,3-oxazole

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Compound of Interest	
Compound Name:	*2-(4-chlorophenyl)-5-phenyl-1,3-oxazole*
CAS No.:	*24285-73-2*
Cat. No.:	*B5046110*

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PubChem CID: 259758 | Molecular Formula: $C_{15}H_{10}ClNO$ | Molecular Weight: 255.70 g/mol

Executive Summary

This technical guide provides a comprehensive analysis of **2-(4-chlorophenyl)-5-phenyl-1,3-oxazole**, a 2,5-disubstituted oxazole derivative. Structurally analogous to the widely used scintillator 2,5-diphenyloxazole (PPO), this compound integrates a chlorine auxochrome at the para-position of the C2 phenyl ring. This modification modulates the compound's lipophilicity and electronic transition states, making it a valuable candidate for liquid scintillation counting, fluorescent probes, and medicinal chemistry scaffolds (specifically COX-2 inhibition and antimicrobial activity).

This document outlines high-purity synthesis protocols, physicochemical characterization, and mechanistic insights into its photophysical and biological behaviors.[1]

Chemical Architecture & Properties[2][3]

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The compound features a central 1,3-oxazole heterocyclic core flanked by two aryl systems. The electron-withdrawing chlorine atom at the 2-phenyl position influences the dipole moment and crystal packing stability compared to the non-halogenated parent PPO.

Physicochemical Data Profile[1][2][4][5][6]

Property	Value / Description	Source/Method
IUPAC Name	2-(4-chlorophenyl)-5-phenyl-1,3-oxazole	PubChem
CAS Number	24285-73-2	Registry
LogP (Predicted)	5.3	XLogP3
H-Bond Donors	0	Structural Analysis
H-Bond Acceptors	2 (N, O in oxazole ring)	Structural Analysis
Topological Polar Surface Area	26.0 Å²	Computed
Fluorescence Emission	nm (Predicted)	Homology to PPO
Solubility	High in Toluene, DCM; Low in Water	Lipophilicity

High-Purity Synthesis Protocol

Methodology: Robinson-Gabriel Cyclodehydration Objective: Synthesis of **2-(4-chlorophenyl)-5-phenyl-1,3-oxazole** with >98% purity.

This protocol utilizes the Robinson-Gabriel synthesis, the most authoritative method for generating 2,5-disubstituted oxazoles. It involves the cyclodehydration of an N-acyl-α-aminoketone intermediate.[1]

Phase 1: Formation of the Amide Intermediate

Reagents: 2-Amino-1-phenylethanone hydrochloride (Phenacylamine HCl), 4-Chlorobenzoyl chloride, Triethylamine (TEA), Dichloromethane (DCM).

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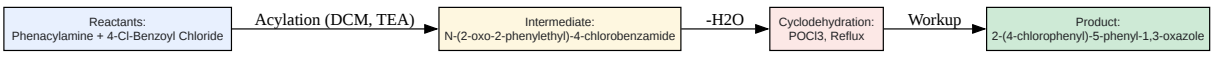
- Preparation: Suspend 2-Amino-1-phenylethanone HCl (10 mmol) in anhydrous DCM (50 mL) under nitrogen atmosphere.
- Base Addition: Add TEA (22 mmol) dropwise at 0°C to liberate the free amine and scavenge HCl. Stir for 15 minutes.
- Acylation: Add 4-Chlorobenzoyl chloride (10.5 mmol) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Wash with water (2x), 1M HCl (1x), and saturated $NaHCO_3$. Dry organic layer over $MgSO_4$ and concentrate to yield N-(2-oxo-2-phenylethyl)-4-chlorobenzamide.

Phase 2: Cyclodehydration

Reagents: Phosphorus Oxychloride ($POCl_3$) or conc. H_2SO_4.[2][3][4]

- Cyclization: Dissolve the amide intermediate (from Phase 1) in $POCl_3$ (10 mL).
- Reflux: Heat the mixture to reflux (105°C) for 2–3 hours. The Lewis acid character of $POCl_3$ facilitates the removal of water and ring closure.
- Quenching: Cool to room temperature and carefully pour the reaction mixture onto crushed ice (exothermic!).
- Neutralization: Neutralize with 10% NaOH solution until pH ~7-8.
- Extraction: Extract the precipitate with Ethyl Acetate (3 x 30 mL).
- Purification: Recrystallize from ethanol or purify via silica gel column chromatography (Eluent: Hexane/DCM) to obtain the final white/off-white crystalline solid.

Synthesis Workflow Diagram



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Figure 1: Step-wise Robinson-Gabriel synthesis pathway for the target oxazole.

Mechanisms of Action[9]

Photophysical Mechanism (Scintillation)

As a PPO analog, this compound functions as a primary scintillator or wavelength shifter.

- Excitation: High-energy radiation (beta particles) excites solvent molecules (e.g., toluene).
- Energy Transfer: Energy is transferred non-radiatively to the oxazole solute ($S_0 \rightarrow S_1$).
- Emission: The oxazole relaxes to the ground state via fluorescence (

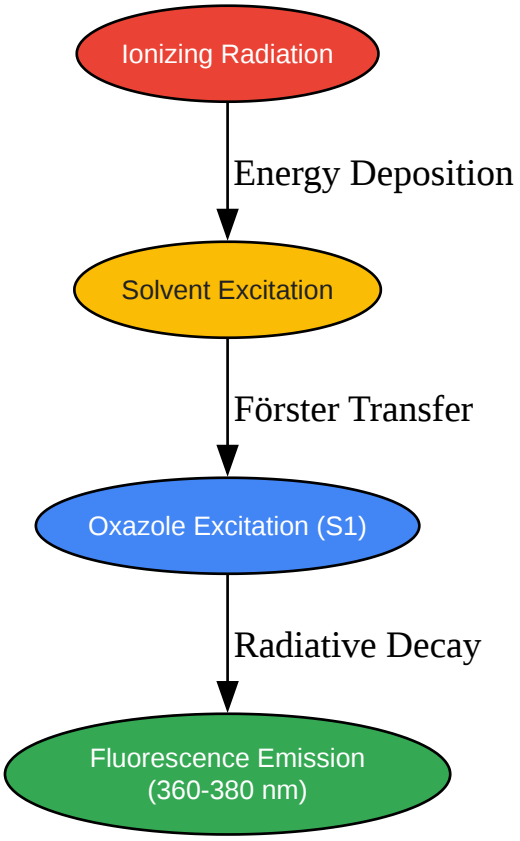
  ), emitting a photon in the UV-Blue region (360–400 nm). The chlorine substituent stabilizes the HOMO-LUMO gap, potentially inducing a bathochromic shift relative to PPO.

Biological Mechanism (COX-2 Inhibition)

Research into 1,3-oxazoles (e.g., Oxaprozin) suggests anti-inflammatory potential.

- Binding Site: The 2,5-diaryl scaffold mimics the arachidonic acid structure.
- Interaction: The 5-phenyl ring inserts into the hydrophobic channel of the Cyclooxygenase-2 (COX-2) enzyme.
- Selectivity: The 4-chlorophenyl moiety at the C2 position engages in halogen bonding or hydrophobic interactions near the active site entrance, potentially blocking substrate access.

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Figure 2: Photophysical energy transfer pathway in liquid scintillation.

Experimental Validation & Assays

Protocol A: Structural Confirmation (NMR)

Requirement: Verify the 2,5-substitution pattern.

- ^{1}H NMR ($CDCl_3$, 400 MHz): Look for the characteristic singlet of the oxazole C4-H proton around

  7.4–7.6 ppm. The 4-chlorophenyl group will show a distinct AA'BB' doublet system (

  ~7.4 and 8.0 ppm).

- ^{13}C NMR: Confirm the C2 (oxazole) carbon signal at ~160 ppm and C5 at ~150 ppm.

Protocol B: Scintillation Efficiency Assay

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- Solution: Dissolve 4.0 g of the synthesized oxazole in 1 L of scintillation-grade toluene.
- Standardization: Prepare a control using commercial PPO.
- Measurement: Use a liquid scintillation counter (LSC) with a Carbon-14 standard.
- Calculation: Relative Pulse Height (RPH) = (Pulse Height of Sample / Pulse Height of PPO) × 100.

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Aquatic Toxicity: May cause long-lasting harmful effects to aquatic life (H413), typical of chlorinated aromatics.
- Handling: Use fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place away from light (to prevent photodegradation).

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